

# Cross-reactivity issues in immunoassays for codeine

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## Compound of Interest

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## Technical Support Center: Codeine Immunoassays

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding cross-reactivity issues encountered in immunoassays for codeine.

### Frequently Asked Questions (FAQs)

Q1: What is cross-reactivity in the context of codeine immunoassays?

A1: Cross-reactivity is a phenomenon where the antibodies in an immunoassay, designed to detect a specific target analyte (in this case, codeine), also bind to other structurally similar or dissimilar molecules.<sup>[1][2]</sup> This binding can lead to a signal being generated in the absence of the target analyte, resulting in a false-positive result.<sup>[1][2][3]</sup> Immunoassays for opiates often target morphine and codeine, but due to structural similarities, they can also react with other opioids.<sup>[3][4]</sup>

Q2: What are the most common substances known to cross-react with opiate immunoassays?

A2: A variety of substances can cause false-positive results in opiate immunoassays. These include:

- **Other Opioids:** Structurally related opioids are a major source of cross-reactivity. These include morphine (which is also a metabolite of codeine), hydrocodone, hydromorphone, and dihydrocodeine.[2][5][6][7] The extent of cross-reactivity can vary significantly between different assays.[2][8]
- **Quinolone Antibiotics:** Certain antibiotics, such as levofloxacin and ofloxacin, have been shown to cross-react with some opiate immunoassays, leading to false-positive results.[9][10][11]
- **Poppy Seeds:** Consumption of poppy seeds can lead to detectable levels of morphine and codeine in urine, resulting in a true-positive result that may be misinterpreted as illicit drug use.[10][12] To mitigate this, the federal government raised the cutoff threshold for opiates in workplace drug testing.[12][13]
- **Other Medications:** Case reports have suggested potential cross-reactivity from drugs like rifampin and even some over-the-counter medications, although this is less common and often dependent on the specific assay.[9][10]

Q3: How do I interpret a positive codeine result if the subject is also taking morphine?

A3: This is a complex scenario because codeine is metabolized in the body to morphine.[14][15][16] Therefore, a person taking codeine will likely have both codeine and morphine present in their urine. Conversely, commercial morphine preparations may contain small amounts of codeine.[14] To distinguish between codeine use and morphine use, it is often necessary to perform quantitative analysis using a confirmatory method like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The ratio of codeine to morphine (C/M) can sometimes help determine the primary drug ingested.[14]

Q4: Can different immunoassay cutoffs affect the detection of codeine and cross-reacting substances?

A4: Yes, the cutoff concentration is a critical factor. A lower cutoff (e.g., 300 ng/mL) will be more sensitive and detect lower concentrations of codeine and cross-reacting substances.[8] A higher cutoff (e.g., 2000 ng/mL), as used in federal workplace drug testing, is designed to reduce the number of positive results from incidental exposures like poppy seed consumption.

[12][13] Opiate assays with a 300 ng/mL cutoff show nearly 100% positivity for codeine challenges of 1000 ng/mL.[8]

Q5: What is the difference between a screening test (immunoassay) and a confirmatory test (e.g., GC-MS)?

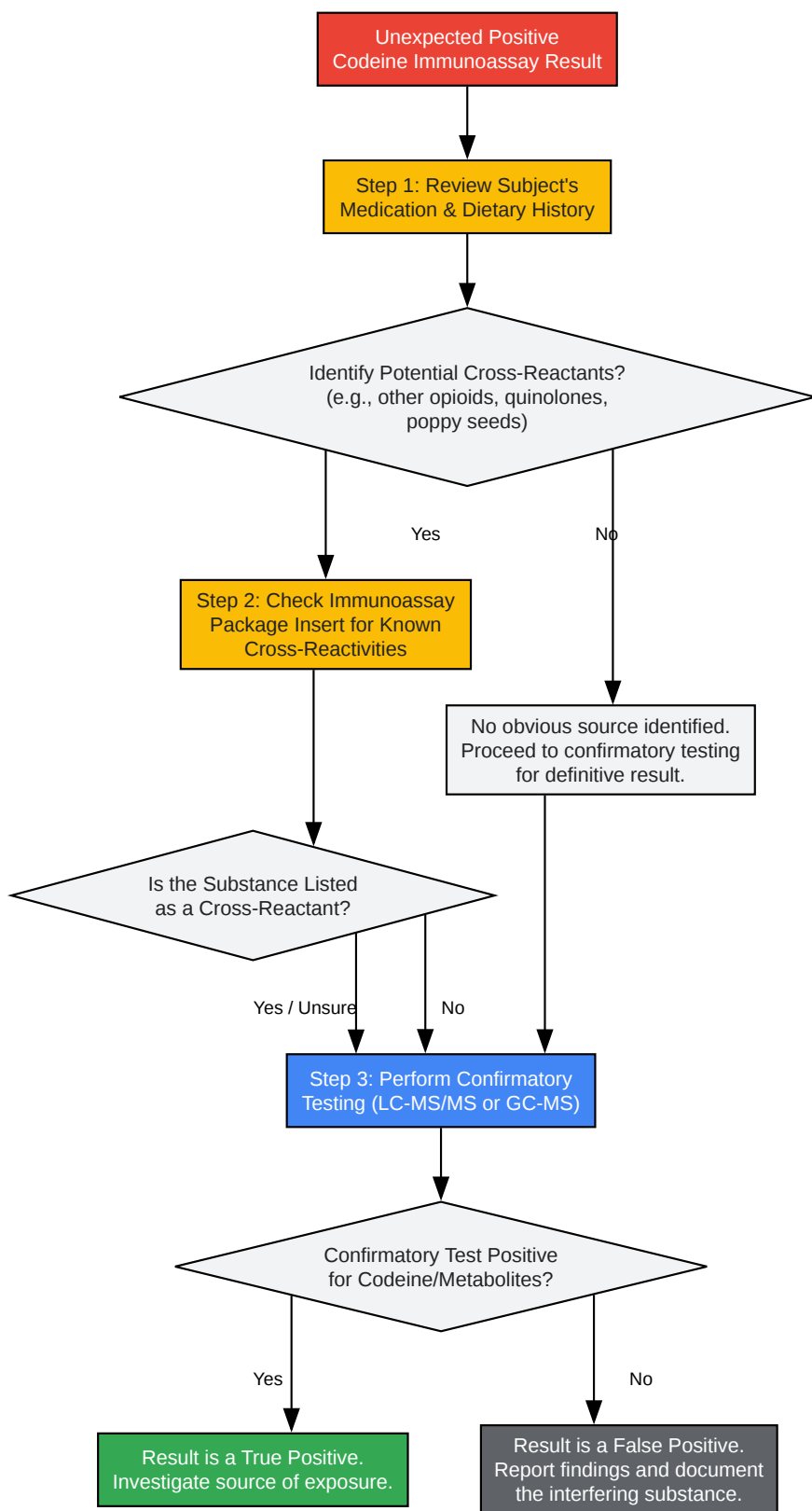
A5: Screening tests, like immunoassays, are designed to be rapid and inexpensive methods for presumptively identifying the presence of a drug or drug class.[1][3] They are highly sensitive but may lack specificity, leading to potential false positives.[1] Confirmatory tests, such as GC-MS or LC-MS/MS, are highly specific and sensitive analytical methods that can definitively identify and quantify the exact substance present in a sample.[12][14] It is a standard and recommended practice to confirm all presumptive positive screening results with a more specific, independent chemical technique.[3][12]

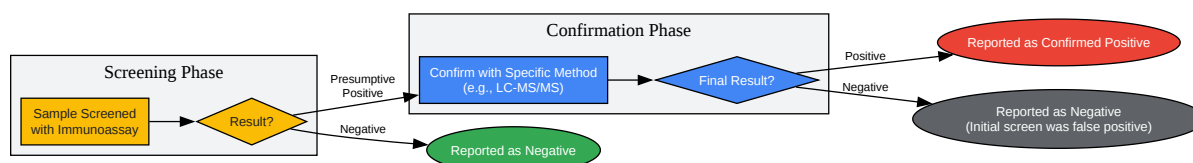
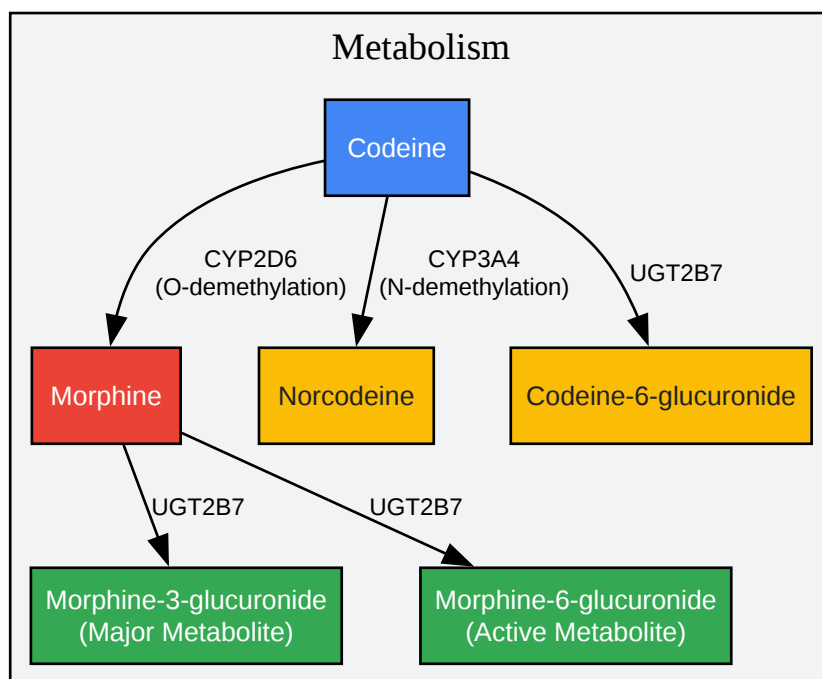
## Troubleshooting Guide

Problem: An unexpected positive result for codeine was obtained from an immunoassay.

This guide will help you navigate the steps to investigate a potential false-positive result.

## Workflow for Investigating Unexpected Positive Results





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